

Application Notes and Protocols for Solvent Yellow 12 Staining in Microscopy

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Compound of Interest

Compound Name: SOLVENT YELLOW 12

Cat. No.: B1585595

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Introduction

Solvent Yellow 12, also known as Sudan II, is a lipophilic dye belonging to the Sudan family of dyes.[1][2] These dyes are effective for staining sudanophilic substances, which are primarily lipids, including triglycerides and lipoproteins.[1][3] The staining mechanism is based on the dye's higher solubility in lipids than in its solvent.[4] When a tissue section is treated with a **Solvent Yellow 12** solution, the dye partitions into the lipid droplets present in the tissue, rendering them visible under a microscope.[4] This characteristic makes **Solvent Yellow 12** a useful tool for the visualization and qualitative assessment of lipids in various biological samples. While primarily used as an industrial colorant for plastics, waxes, and fuels, its properties lend themselves to applications in microscopy for the study of lipid distribution and accumulation in cells and tissues.[5][6][7]

Principle of Staining

The staining process with **Solvent Yellow 12** is a physical phenomenon governed by the principles of differential solubility.[4] The dye is dissolved in an organic solvent, and when this solution is applied to a biological sample, the dye molecules migrate from the solvent to the lipid components within the tissue, where they are more soluble.[4] This results in the selective coloring of lipid-rich structures. The intensity of the staining is related to the concentration of the dye and the amount of lipid present in the sample.

Applications in Microscopy

- Lipid and Lipoprotein Demonstration: **Solvent Yellow 12** can be used to stain triglycerides, lipids, and lipoproteins in tissue sections and cell preparations.[1][3]
- Lipid Storage Disorders: This staining can be applied to study the accumulation of lipids in various pathological conditions.
- Fecal Fat Determination: Sudan dyes are used in a simple, semi-quantitative screening test for steatorrhea by staining fat droplets in stool samples.[1]

Data Presentation

Parameter	Value	Notes
Dye Name	Solvent Yellow 12 (Sudan II)	C.I. 11860
Molecular Formula	<chem>C14H14N2O</chem>	[6]
Molecular Weight	226.27 g/mol	[6][8]
Appearance	Brilliant yellow powder	[7]
Solubility	Soluble in ethanol, acetone, benzene	[6]
Stock Solution	1% (w/v) in 70% Ethanol	A common starting point for Sudan dyes.
Working Solution	Saturated solution in 70% Ethanol	Typically filtered before use.
Fixation	10% Neutral Buffered Formalin	Recommended for lipid preservation. Solvent fixation can degrade lipid droplet morphology.[9]
Sample Type	Frozen sections, fixed cells	Paraffin embedding should be avoided as the process removes lipids.
Incubation Time	10 - 60 minutes	Optimization may be required depending on the sample type and lipid content.
Differentiation	70% Ethanol	A brief rinse to remove excess background staining.
Counterstain (optional)	Hematoxylin	To visualize cell nuclei.
Mounting Medium	Aqueous (e.g., Glycerin Jelly)	Organic solvent-based mounting media will dissolve the dye and the lipids.[4]
Expected Result	Lipids appear as red-orange droplets	[1]

Experimental Protocols

Protocol 1: Staining of Lipids in Frozen Tissue Sections

Materials:

- **Solvent Yellow 12** (Sudan II) powder
- 70% Ethanol
- 10% Neutral Buffered Formalin
- Distilled water
- Hematoxylin (optional)
- Glycerin jelly or other aqueous mounting medium
- Microscope slides and coverslips
- Cryostat

Procedure:

- Tissue Preparation: Cut frozen tissue sections at a thickness of 8-12 μm using a cryostat. Mount the sections on clean microscope slides.
- Fixation: Fix the sections in 10% neutral buffered formalin for 5-10 minutes.
- Washing: Rinse the slides gently with distilled water.
- Dehydration: Place the slides in 70% ethanol for 5 minutes.
- Staining: Prepare a saturated solution of **Solvent Yellow 12** in 70% ethanol and filter it. Immerse the slides in the staining solution for 10-60 minutes at room temperature.
- Differentiation: Briefly rinse the slides in 70% ethanol to remove excess stain.
- Washing: Wash the slides thoroughly with distilled water.

- Counterstaining (Optional): If desired, counterstain the nuclei with Hematoxylin for 1-2 minutes. Wash thoroughly with tap water.
- Mounting: Mount the coverslips using an aqueous mounting medium like glycerin jelly.
- Microscopy: Observe the stained sections under a light microscope. Lipids will appear as red-orange droplets.

Protocol 2: Staining of Lipids in Cultured Cells

Materials:

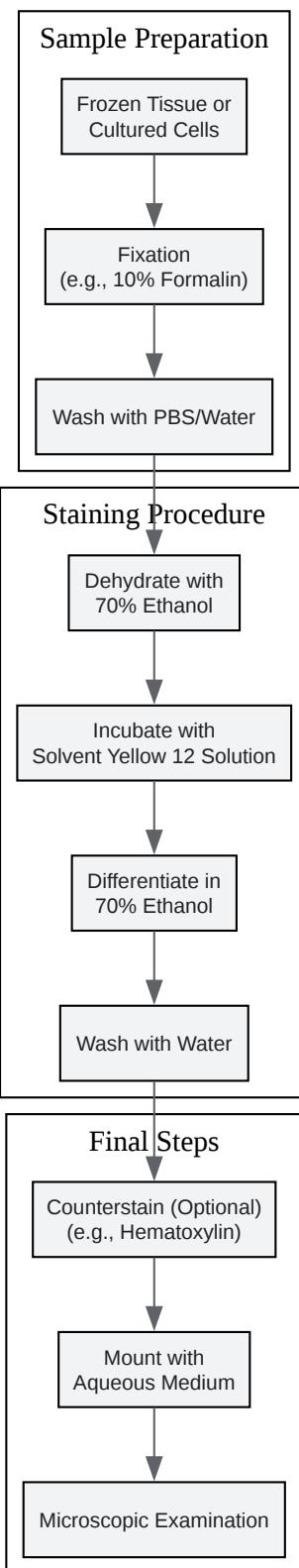
- **Solvent Yellow 12** (Sudan II) powder
- 70% Ethanol
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Distilled water
- Hematoxylin (optional)
- Aqueous mounting medium
- Cells grown on coverslips

Procedure:

- Cell Culture: Grow cells to the desired confluence on sterile coverslips in a culture dish.
- Washing: Aspirate the culture medium and wash the cells twice with PBS.
- Fixation: Fix the cells with 4% PFA for 15-30 minutes at room temperature.
- Washing: Wash the cells three times with PBS.

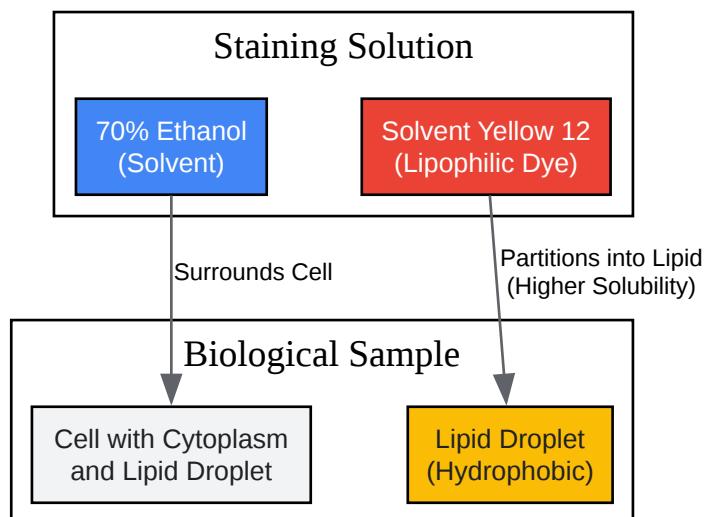
- Staining: Prepare a saturated solution of **Solvent Yellow 12** in 70% ethanol and filter it. Incubate the coverslips in the staining solution for 10-20 minutes at room temperature, protected from light.
- Differentiation: Briefly rinse the coverslips in 70% ethanol to remove excess stain.
- Washing: Wash the coverslips with distilled water.
- Counterstaining (Optional): Counterstain the nuclei with Hematoxylin for 1-2 minutes, followed by a thorough wash with tap water.
- Mounting: Mount the coverslips onto microscope slides using an aqueous mounting medium.
- Imaging: Examine the cells under a microscope. Lipid droplets within the cells will be stained red-orange.

Visualizations



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Caption: Experimental workflow for **Solvent Yellow 12** staining.



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